

1,3-diphenylacetone safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1,3-Diphenylacetone

Cat. No.: B089425

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1,3-Diphenylacetone: A Technical Guide to Safety and Handling

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety information and handling precautions for **1,3-diphenylacetone** (CAS No. 102-04-5). The following sections detail the physical and chemical properties, toxicological data, and recommended procedures for safe use, storage, and disposal. This document is intended to supplement, not replace, institutional safety protocols and Safety Data Sheets (SDSs).

Chemical and Physical Properties

1,3-Diphenylacetone is a white to yellow crystalline solid.^{[1][2]} It is stable under normal laboratory conditions.^{[3][4]} Key quantitative physical and chemical data are summarized in Table 1.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₄ O	[5]
Molecular Weight	210.27 g/mol	[5]
Melting Point	30-34 °C	[3]
Boiling Point	330 °C	[3]
Flash Point	>110 °C	[4]
Solubility	Insoluble in water.[1] Soluble in alcohol and oils.[1]	[1]

Toxicological Information and GHS Classification

The toxicological profile of **1,3-diphenylacetone** is not fully characterized, and there is conflicting information regarding its classification under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification Discrepancy

A review of various supplier Safety Data Sheets (SDSs) and the European Chemicals Agency (ECHA) Classification and Labelling (C&L) Inventory reveals inconsistencies in the GHS classification of **1,3-diphenylacetone**.

- Classification as an Irritant: Some suppliers classify **1,3-diphenylacetone** as a skin irritant (Category 2, H315), a serious eye irritant (Category 2A, H319), and may cause respiratory irritation (Category 3, H335).[3]
- Classification as Non-Hazardous: Conversely, other SDSs and notifications in the ECHA C&L Inventory state that the substance does not meet the criteria for classification as hazardous. [6]

The ECHA C&L Inventory is a collection of self-notifications from companies and is not a harmonized, legally binding classification. The presence of differing classifications indicates a lack of conclusive data or varying interpretations of the available information.

Recommendation: In the absence of a harmonized classification, a conservative approach is recommended. Researchers should handle **1,3-diphenylacetone** as a potential skin, eye, and respiratory irritant.

Acute Toxicity

Limited quantitative data is available on the acute toxicity of **1,3-diphenylacetone**. The primary available metric is the oral LD50 in rats.

Test	Species	Route	Value	Source(s)
LD50	Rat	Oral	>2 g/kg	[4]

Qualitative assessments from various sources suggest that **1,3-diphenylacetone** may cause irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[\[1\]](#)[\[4\]](#)

Experimental Protocols for Irritation Assessment

While specific irritation studies for **1,3-diphenylacetone** are not publicly available, the standard methodologies for assessing skin and eye irritation are outlined in the OECD Guidelines for the Testing of Chemicals. These protocols provide a framework for how the irritation potential of a substance like **1,3-diphenylacetone** would be formally evaluated.

OECD Test Guideline 404: Acute Dermal Irritation/Corrosion

This guideline details the procedure for assessing the potential of a substance to cause skin irritation or corrosion.

- Test System: The albino rabbit is the recommended animal model.
- Procedure:
 - A small area of the animal's fur is clipped.
 - A 0.5 mL (for liquids) or 0.5 g (for solids, moistened to a paste) of the test substance is applied to the skin under a gauze patch.

- The patch is left in place for a 4-hour exposure period.
- After exposure, the patch is removed, and the skin is cleansed.
- Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The severity of the reactions is scored.
- Classification: The substance is classified as an irritant based on the mean scores for erythema and edema over a specified period.

OECD Test Guideline 405: Acute Eye Irritation/Corrosion

This guideline describes the method for determining the potential of a substance to cause eye irritation or damage.

- Test System: The albino rabbit is the preferred animal model.
- Procedure:
 - A single dose of the test substance (0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye of the animal.
 - The other eye remains untreated and serves as a control.
- Observation: The eyes are examined for effects on the cornea, iris, and conjunctiva at 1, 24, 48, and 72 hours after instillation. The severity of any lesions is scored.
- Classification: The substance is classified based on the severity and reversibility of the observed eye lesions.

Handling Precautions and Exposure Controls

Given the potential for irritation, appropriate engineering controls and personal protective equipment (PPE) are essential when handling **1,3-diphenylacetone**.

Engineering Controls

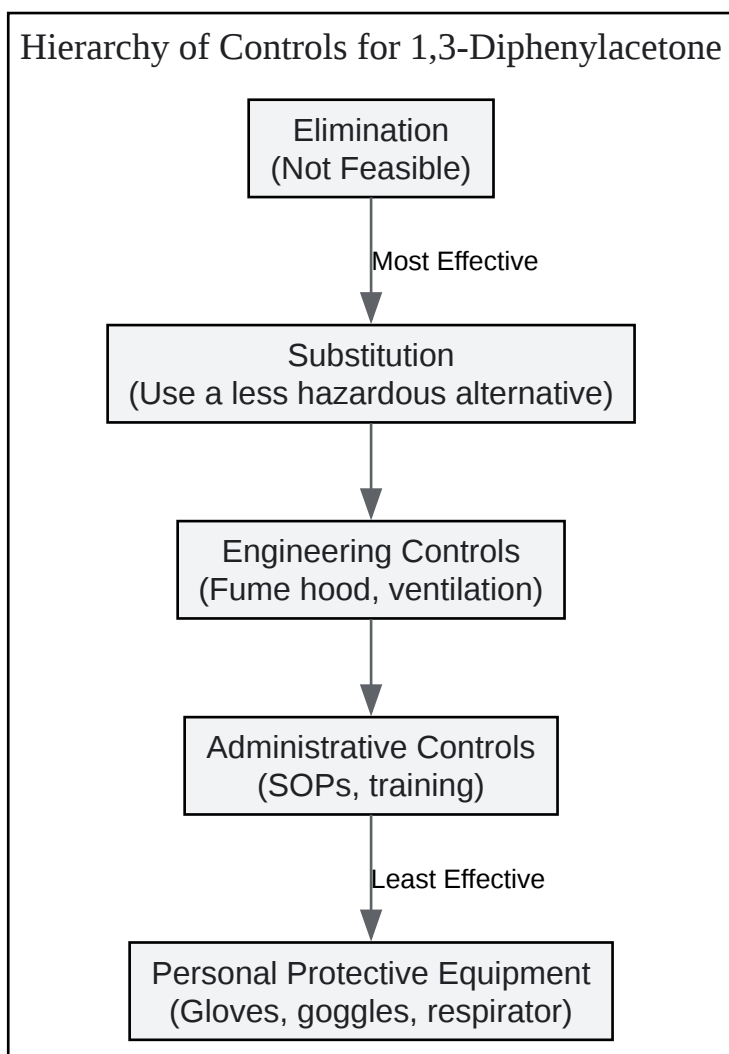
- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.

- An eyewash station and safety shower should be readily accessible.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Skin Protection:
 - Wear impervious gloves (e.g., nitrile rubber).
 - A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working outside of a fume hood or if dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.

The following diagram illustrates the hierarchy of controls for minimizing exposure to **1,3-diphenylacetone**.



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Hierarchy of controls for safe handling.

First Aid Measures

In the event of exposure to **1,3-diphenylacetone**, the following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[3]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.[4]

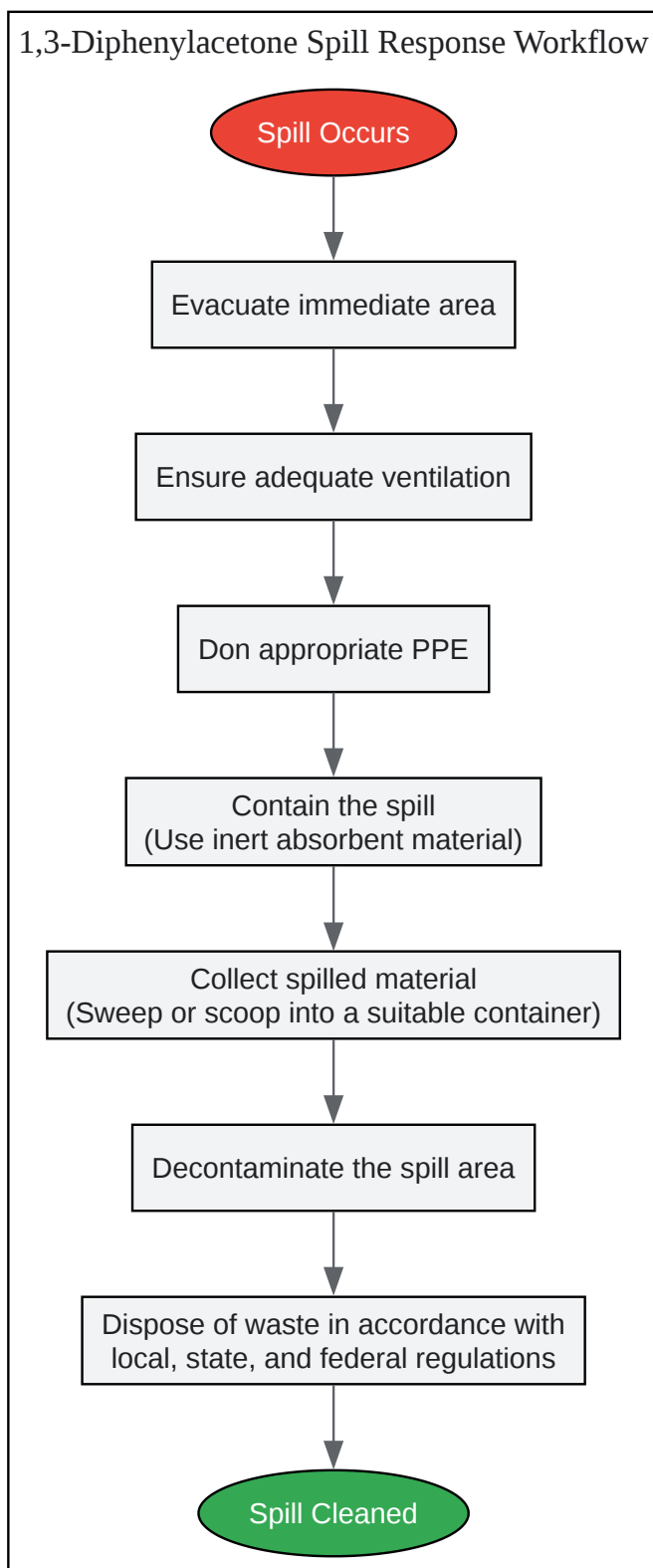
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.[4]

Fire Fighting Measures

- Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[5]
- Specific Hazards: In a fire, irritating and toxic gases, including carbon monoxide and carbon dioxide, may be produced.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4]

Accidental Release Measures

The following workflow should be followed in the event of a spill of **1,3-diphenylacetone**.



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Workflow for responding to a spill.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust. Wash hands thoroughly after handling.[3]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[4]

Disposal Considerations

Dispose of **1,3-diphenylacetone** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.

This technical guide is intended to provide a comprehensive overview of the safety and handling of **1,3-diphenylacetone** for a scientific audience. Always consult the most recent Safety Data Sheet from your supplier and adhere to all institutional and regulatory safety protocols.

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References

- 1. 1,3-Diphenylacetone(102-04-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 2. 1,3-Diphenylacetone - Safety Data Sheet [chemicalbook.com]
- 3. aksci.com [aksci.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. fishersci.com [fishersci.com]
- 6. carlroth.com [carlroth.com]
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